Thiencarbazone-methyl efficacy compared to other sulfonylurea herbicides

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Thiencarbazone
Cat. No.:	B109821

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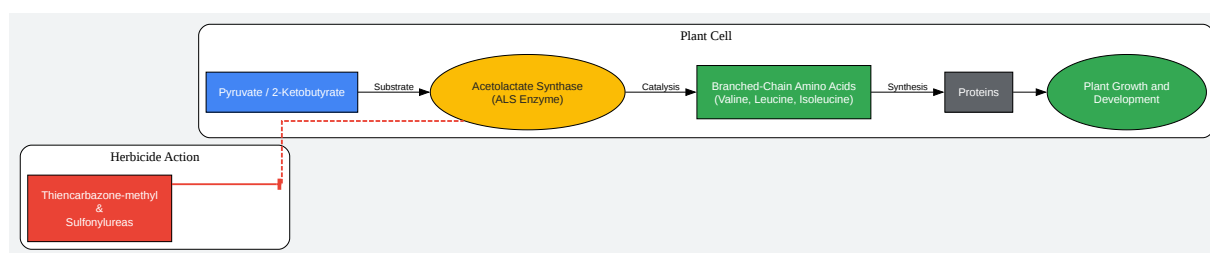A Comparative Guide to the Efficacy of **Thiencarbazone**-Methyl and Other Sulfonylurea Herbicides

Introduction

In the landscape of modern agriculture, selective weed management is paramount for ensuring crop yield and quality. Among the chemical tools available, acetolactate synthase (ALS) inhibitors represent a significant class of herbicides. This guide provides a detailed comparison of **thiencarbazone**-methyl, a member of the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class, with traditional sulfonylurea herbicides.[1][2][3] Both groups share a common mode of action but can exhibit differences in efficacy, crop tolerance, and weed control spectrum. This document, intended for researchers and agricultural scientists, synthesizes experimental data to offer an objective performance comparison.

Mode of Action: Acetolactate Synthase (ALS) Inhibition

Both **thiencarbazone**-methyl and sulfonylurea herbicides function by inhibiting the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[4][5][6][7][8][9][10][11][12] This enzyme is a critical component in the biosynthetic pathway of branched-chain amino acids: valine, leucine, and isoleucine.[4][7][10][12][13] These amino acids are essential for protein synthesis and, consequently, for plant growth and cell division.[4][9]

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By blocking the ALS enzyme, these herbicides halt the production of these vital amino acids.[4] This disruption leads to a cessation of growth in susceptible plants, followed by characteristic injury symptoms such as chlorosis (yellowing), purpling of veins, stunting, and eventual necrosis, typically developing over several days.[6][11][14] **Thiencarbazone**-methyl is absorbed through both the foliage and roots, acting as a systemic herbicide that translocates to the growing points of the plant.[4][11][13]

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Caption: Mode of Action for ALS-Inhibiting Herbicides.

Efficacy Comparison from Experimental Data

The efficacy of **thiencarbazone**-methyl, often in combination with other active ingredients, has been evaluated against various sulfonylureas across different weed species. Field studies demonstrate its utility and comparative performance.

A study conducted in Arkansas evaluated post-emergence applications of **thiencarbazone**-methyl (TCM) against other ALS inhibitors in glufosinate-resistant soybeans. The results showed that TCM alone provided superior control of ivyleaf morningglory (99-100%) and broadleaf signalgrass (94-99%) 21 days after treatment (DAT) compared to other tested ALS-

inhibiting herbicides like imazethapyr, chlorimuron, nicosulfuron, and halosulfuron.[15][16] However, its control of ALS-resistant Palmer amaranth was limited (55-61%) when used alone, but increased to 95-99% when tank-mixed with glufosinate.[15][16]

In corn, a multi-location study in Iran compared the efficacy of a formulation containing **thiencarbazone**+isoxaflutol+cyprosulfamide with other common herbicides. This formulation, at rates of 440 and 550 ml/ha, achieved 75% to 88% control over a diverse spectrum of weeds, including dominant species like pigweed.[17] Its performance was comparable to a treatment of foramsulfuron+iodosulfuron+**thiencarbazone**, which also provided 70-85% weed control.[17]

Another set of field studies in Louisiana and Mississippi evaluated pre-emergence (PRE) treatments. A pre-packaged mixture of **thiencarbazone**-methyl and isoxaflutole, particularly when combined with atrazine, controlled barnyardgrass, entireleaf morningglory, Palmer amaranth, and velvetleaf by at least 90% at 20 weeks after planting.[18] This combination also provided better control of rhizomatous johnsongrass (74-76%) compared to an atrazine plus S-metolachlor program (67%).[18][19]

The following tables summarize the quantitative data from these comparative studies.

Data Presentation

Table 1: Comparison of Herbicidal Efficacy (% Weed Control)

Herbicide(s)	Application Rate (Active Ingredient)	Target Weed Species	% Control	Study Location/Crop	Citation
Thiencarbazone-methyl	0.03 & 0.06 lb/acre	Ivyleaf morningglory	99-100%	Arkansas / Soybean	[15][16]
Broadleaf signalgrass	94-99%	Arkansas / Soybean	[15][16]		
ALS-Resistant Palmer amaranth	55-61%	Arkansas / Soybean	[15][16]		
Imazethapyr, Chlorimuron, Nicosulfuron, Halosulfuron	Labeled Rates	Ivyleaf morningglory	<99%	Arkansas / Soybean	[15][16]
Broadleaf signalgrass	<94%	Arkansas / Soybean	[15][16]		
Thiencarbazone + Isoxaflutol + Cyprosulfamide	440 & 550 ml/ha (formulation)	Pigweed, Common purslane, etc.	75-88%	Iran / Corn	[17]
Foramsulfuron + Iodosulfuron + Thiencarbazone	1 L/ha (formulation)	Pigweed, Common purslane, etc.	70-85%	Iran / Corn	[17]
Topramezone	150 ml/ha (formulation)	Pigweed, Common purslane, etc.	30-50% (Lower efficacy)	Iran / Corn	[17]

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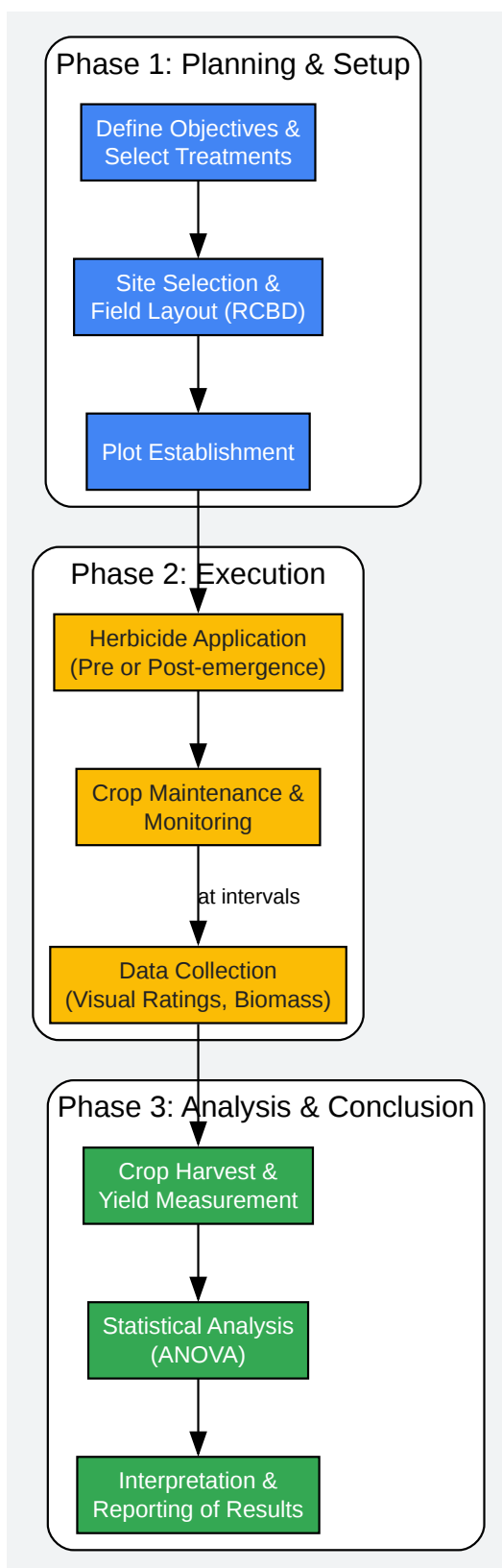|					
Thiencarbazone-methyl : Isoxaflutole + Atrazine	30:80 g/ha + 1,120 g/ha	Barnyardgrass, Palmer amaranth	≥90%	LA & MS / Corn	[18]
		Rhizomatous johnsongrass	74-76%	LA & MS / Corn	[18][19]
Atrazine + S-metolachlor	1,820 + 1,410 g/ha	Rhizomatous johnsongrass	67%	LA & MS / Corn	[18][19]

Table 2: Application Rates from Efficacy Studies

Herbicide	Chemical Class	Application Rate (Active Ingredient)	Application Timing
Thiencarbazone-methyl	Sulfonyl-amino-carbonyl-triazolinone	10–15 g/ha	Post-emergence
		22–45 g/ha	Pre-emergence
Mesosulfuron-methyl + Iodosulfuron-methyl	Sulfonylurea	14.4–21.6 g/ha	Post-emergence
Metsulfuron-methyl + Sulfosulfuron	Sulfonylurea	28–36 g/ha	Post-emergence
Foramsulfuron + Iodosulfuron + Thiencarbazone	Sulfonylurea + SACT	1 L/ha (formulation)	Post-emergence

Experimental Protocols

Detailed methodologies are crucial for interpreting and replicating research findings. The protocols below are generalized from the cited efficacy studies.[2][16][17]

Field Trial Methodology for Efficacy Assessment

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- Experimental Design: Field trials are typically conducted using a randomized complete block design (RCBD) with three to four replications per treatment to minimize the effects of field variability.[2]

- Treatments: Treatments include various herbicides at specified rates, a hand-weeded control, and an unweeded (weedy check) control.

- Application: Herbicides are applied using a calibrated knapsack or plot sprayer delivering a consistent volume (e.g., 200 L/ha) to ensure uniform coverage.[2] Applications are timed for pre-emergence (before crop and weed emergence) or post-emergence (when weeds are at a specific growth stage).

- Data Collection:

  - Weed Control: Efficacy is assessed visually at set intervals (e.g., 7, 14, 21, and 28 days after treatment) as a percentage of control compared to the unweeded check (0% = no control, 100% = complete control).

  - Weed Density and Biomass: Weed counts per unit area (e.g., per m²) and dry biomass are measured by harvesting weeds from a quadrat within each plot.

  - Crop Tolerance: Crop injury is visually rated on a scale of 0% (no injury) to 100% (crop death).

  - Yield: The crop is harvested at maturity from the center of each plot to determine the final grain or biological yield.

- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and treatment means are separated using an appropriate statistical test (e.g., Fisher's Protected LSD) at a specified significance level (e.g., $P \leq 0.05$).

Phase 1: Planning & Setup

Define Objectives &
Select Treatments

↓

Site Selection &
Field Layout (RCBD)

↓

Plot Establishment

Phase 2: Execution

Herbicide Application
(Pre or Post-emergence)

↓

Crop Maintenance &
Monitoring

at intervals
↓

Data Collection
(Visual Ratings, Biomass)

Phase 3: Analysis & Conclusion

Crop Harvest &
Yield Measurement

↓

Statistical Analysis
(ANOVA)

↓

Interpretation &
Reporting of Results

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Caption: Generalized Workflow for Herbicide Efficacy Field Trials.

Conclusion

Thiencarbazone-methyl, a sulfonyl-amino-carbonyl-triazolinone, demonstrates robust efficacy against a cross-spectrum of grass and broadleaf weeds, operating through the well-understood ALS-inhibition pathway shared with sulfonylurea herbicides.[1][2][3] Experimental data reveal that its performance is often comparable or, in the case of specific weeds like ivyleaf morningglory, superior to some traditional sulfonylureas when applied post-emergence.[15][16] Its strength is often realized in pre-formulated mixtures with other herbicides (e.g., isoxaflutole, iodosulfuron) and safeners, which broaden the weed control spectrum and enhance crop safety.[2][3] As with all herbicides, efficacy is dependent on application timing, rate, weed species present, and environmental conditions. The data suggest that **thiencarbazone**-methyl is a valuable and flexible tool in integrated weed management programs, offering both pre- and post-emergence activity.[1][4]

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